

# (S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic Acid: A Comprehensive Technical Guide

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## Compound of Interest

**Compound Name:** (S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic acid

**Cat. No.:** B192990

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure, properties, and synthesis of **(S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic acid**, a key chiral building block in the pharmaceutical industry. This document is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development.

## Chemical Structure and Identification

**(S)-2-Hydroxy-3-methoxy-3,3-diphenylpropanoic acid** is a carboxylic acid characterized by a stereocenter at the C2 position, a methoxy group, and two phenyl substituents at the C3 position.



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